

# (s)-(+)-PDTA safety data sheet

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: (s)-(+)-1,2-Diaminopropane-  
n,n,n',n'-tetraacetic acid

Cat. No.: B1310825

[Get Quote](#)

An In-Depth Technical Guide to the Safety Profile of (S)-(+)-Propylenediaminetetraacetic Acid (PDTA)

Prepared by: Gemini, Senior Application Scientist

## Introduction

(S)-(+)-Propylenediaminetetraacetic acid (PDTA) is a member of the aminopolycarboxylic acid family, a class of compounds renowned for their potent chelating abilities.[1][2] As such, PDTA is a valuable reagent in various research and drug development applications where precise control of metal ions is critical. However, its utility is intrinsically linked to a thorough understanding of its safety profile. This guide provides a comprehensive analysis of the safety data associated with PDTA, moving beyond a simple recitation of Safety Data Sheet (SDS) sections to offer a field-proven perspective on risk assessment, safe handling, and emergency response for researchers, scientists, and drug development professionals.

**A Note on Stereoisomer-Specific Data:** The safety data sheets currently available for Propylenediaminetetraacetic acid (CAS 1939-36-2) do not differentiate between its stereoisomers. The information presented herein is for the compound as a whole and should be considered applicable to the (S)-(+)-PDTA isomer in the absence of specific data to the contrary.

## Section 1: Chemical Identity and Physicochemical Properties

A foundational element of chemical safety is understanding a substance's fundamental identity and physical characteristics. These properties dictate its behavior under various laboratory conditions and inform appropriate storage and handling protocols.[1]

(S)-(+)-PDTA is also known by its systematic name, 1,3-Propanediamine-N,N,N',N'-tetraacetic Acid.[3][4] It is a white to off-white crystalline solid, which is a key consideration for handling, as the potential for airborne dust must be managed.[4]

| Property         | Data   | Source    |
|------------------|--|-----------|
| Chemical Formula | C <sub>11</sub> H <sub>18</sub> N <sub>2</sub> O <sub>8</sub>  | [3][4]    |
| Molecular Weight | 306.27 g/mol   | [3][5]    |
| CAS Number       | 1939-36-2  | [3][4][6] |
| Appearance       | White to Almost White<br>Crystal/Powder  | [4]       |
| Melting Point    | 227°C (with decomposition)   | [4]       |
| Solubility       | Data not widely available;<br>general chelating agents of<br>this class have limited water<br>solubility in their acid form. |           |
| Stability        | Stable under recommended<br>storage conditions.  | [7]       |

## Section 2: Hazard Identification and Toxicological Profile

Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, PDTA presents two primary hazards that demand rigorous control measures in a laboratory setting.[4][5]

- Acute Toxicity, Oral (Category 4): This classification corresponds to the hazard statement "Harmful if swallowed" (H302).[4][5] For a researcher, this means that accidental ingestion of even relatively small quantities of the solid powder could lead to adverse health effects. The

causality for this hazard lies in the compound's potential to disrupt biological systems once absorbed through the gastrointestinal tract.

- **Serious Eye Damage (Category 1):** This is the most severe classification for eye hazards, corresponding to the statement "Causes serious eye damage" (H318).[4][5] This indicates a risk of irreversible damage upon contact. The chemical nature of PDTA, an acidic compound, means that direct contact with the sensitive tissues of the eye can cause significant corrosion and injury. This is not a minor irritation but a substantial threat to vision.

Caption: GHS Pictograms and Hazard Statements for PDTA.

## Section 3: Risk Management and Exposure Control

Effective risk management hinges on a "Hierarchy of Controls," prioritizing engineering controls and supplementing them with appropriate Personal Protective Equipment (PPE). The hazards identified in Section 2 directly inform the selection of mandatory PPE.

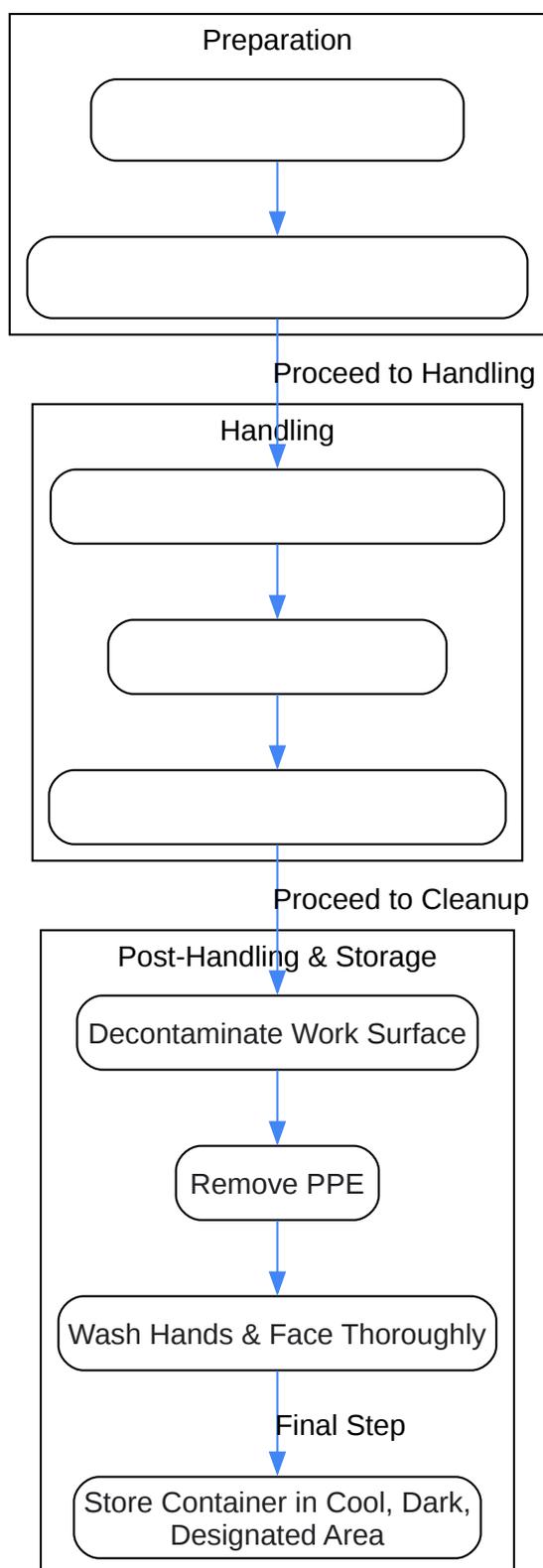
### Experimental Protocol: PPE Selection and Verification

- **Engineering Controls (Primary Barrier):**
  - **Causality:** To minimize the generation of airborne dust, which poses both inhalation and eye exposure risks, all weighing and handling of solid PDTA must be conducted within a certified chemical fume hood or a powder containment hood.[4]
  - **Procedure:** Ensure the fume hood has a valid certification and that the sash is lowered to the indicated operational height to maintain proper airflow.
- **Eye and Face Protection (Mandatory):**
  - **Causality:** Due to the Category 1 hazard of serious eye damage, standard safety glasses are insufficient.[4] A splash or airborne particle could easily bypass them.
  - **Procedure:** Wear chemical safety goggles conforming to EN166 (EU) or ANSI Z87.1 (US) standards.[7] For any procedure with a higher risk of dust generation (e.g., scraping material, large-scale transfers), a full face shield must be worn over the safety goggles.[3] [4] This provides a redundant layer of protection.

- Hand Protection:
  - Causality: While not classified as a skin irritant, prolonged contact should be avoided. Chelating agents can interact with metal ions on the skin's surface.
  - Procedure: Wear standard laboratory nitrile or latex gloves. Inspect gloves for any signs of degradation or puncture before use. Change gloves immediately if contamination is suspected.[8]
- Body Protection:
  - Causality: A standard lab coat is required to prevent contamination of personal clothing.
  - Procedure: Wear a clean, buttoned lab coat.
- Hygiene Practices (Self-Validating System):
  - Causality: To mitigate the "Harmful if swallowed" risk, strict hygiene is non-negotiable. Contamination can be transferred from hands to mouth.
  - Procedure: Do not eat, drink, or smoke in the laboratory area.[3] After handling is complete and before leaving the laboratory, remove gloves and wash hands and face thoroughly with soap and water.[4] This step validates the removal of any potential residual contamination.

## Section 4: Standard Operating Procedures for Safe Handling & Storage

A self-validating system of protocols for routine laboratory work ensures that safety is an integral part of the workflow, not an afterthought.



[Click to download full resolution via product page](#)

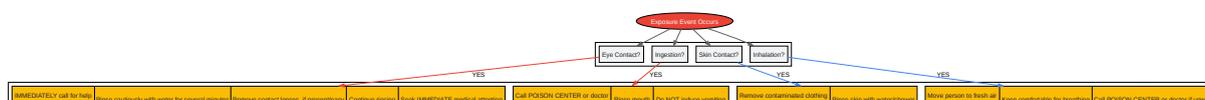
Caption: Workflow for the Safe Handling and Storage of PDTA.

## Protocol for Handling and Storage

- Preparation: Before retrieving the chemical, verify that the designated fume hood is operational and don all required PPE as outlined in Section 3.[4]
- Handling: Conduct all manipulations of the solid compound within the fume hood to contain any dust. Avoid actions that could generate significant dust, such as vigorous scraping.[7]
- Storage:
  - Causality: To ensure chemical stability and prevent degradation, the container must be protected from environmental factors. Incompatible materials pose a reaction risk.
  - Procedure: Keep the container tightly closed to prevent moisture absorption. Store in a cool, dark, and well-ventilated place.[4] Crucially, store it away from incompatible materials, particularly strong oxidizing agents.[7]
- Inventory Management: Log the chemical in the laboratory inventory system. Ensure the storage location is clearly marked.

## Section 5: Emergency Protocols and First Aid

In the event of an exposure, immediate and correct action is critical to mitigating harm. The following protocols are based on the known hazards of PDTA.



[Click to download full resolution via product page](#)

Caption: Emergency First-Aid Decision Tree for PDTA Exposure.

## Step-by-Step Emergency Procedures

- Eye Contact (HIGHEST RISK):
  - Immediate Action: This is a medical emergency due to the risk of serious eye damage.<sup>[4]</sup> Immediately call for assistance and proceed to the nearest emergency eyewash station.
  - Decontamination: Force the eyelid open and begin to rinse cautiously and thoroughly with water for at least 15 minutes.<sup>[3][7]</sup>
  - Remove Contacts: If contact lenses are present and easy to remove, do so, but do not interrupt the flushing process. Continue rinsing.<sup>[4]</sup>
  - Medical Attention: Seek immediate professional medical attention from an ophthalmologist. Inform medical personnel of the chemical identity (PDTA, CAS 1939-36-2).
- Ingestion:
  - Immediate Action: Call a Poison Control Center or physician immediately.<sup>[4]</sup>
  - First Aid: Rinse the mouth thoroughly with water. Do not induce vomiting unless instructed to do so by a medical professional.<sup>[3]</sup>
- Inhalation:
  - Immediate Action: Move the affected person to fresh air and keep them in a position comfortable for breathing.
  - Medical Attention: If the person feels unwell or experiences respiratory irritation, seek medical advice.<sup>[9]</sup>
- Skin Contact:

- Decontamination: Remove any contaminated clothing. Wash the affected area with soap and plenty of water.[7]
- Medical Attention: If any irritation develops or persists, seek medical attention.[9]

## Section 6: Environmental Impact and Disposal Considerations

Professional researchers have a duty of environmental stewardship. Chelating agents like PDTA have a specific environmental profile that must be managed.

- Ecological Profile: While specific ecotoxicity data for PDTA is scarce, data for the related compound EDTA indicates it can be harmful to aquatic life. A primary mechanism for this is the alteration of water pH.[10] Furthermore, the function of chelating agents is to bind metal ions. In the environment, this can lead to the mobilization of heavy metals from sediments, making them more bioavailable, which can have long-term, unpredictable effects on ecosystems.[11] These compounds are often persistent and not readily biodegradable.[11]
- Disposal Protocol:
  - Waste Segregation: Do not dispose of PDTA down the drain or in general waste.[7]
  - Containerization: Collect all waste solid PDTA and any materials used for spill cleanup into a clearly labeled, sealed hazardous waste container.
  - Regulatory Compliance: Dispose of the waste material through a licensed hazardous waste management company, in accordance with all local, state, and federal regulations. [3] The waste must be handled like the product itself.

## Conclusion

(S)-(+)-PDTA is a powerful research tool, and like many such tools, it carries inherent hazards that must be respected and managed. The risk of serious, irreversible eye damage is the most critical safety consideration and mandates the use of full face and eye protection. Its acute oral toxicity necessitates stringent hygiene practices to prevent accidental ingestion. By understanding the causality behind these hazards and implementing the self-validating

protocols detailed in this guide, researchers can confidently and safely utilize PDTA to advance their scientific objectives.

## References

- Material Safety Data Sheet E.D.T.A. acid. (2010, June 10).
- ChemScene. Safety Data Sheet for (S)-(+)-PDTA.
- LookChem. MATERIAL SAFETY DATA SHEET for CAS 1939-36-2.
- TCI AMERICA. (2018, July 6). SAFETY DATA SHEET for 1,3-Propanediamine-N,N,N',N'-tetraacetic Acid.
- Safety Data Sheet for Chelating Agent.
- TCI Chemicals. (2018, October 3). SAFETY DATA SHEET for 1,3-Propanediamine-N,N,N',N'-tetraacetic Acid.
- TCI AMERICA. SAFETY DATA SHEET for 1,3-Propanediamine-N,N,N',N'-tetraacetic Acid.
- Carl ROTH. Safety Data Sheet: Ethylenediamine tetraacetic acid.
- CymitQuimica. Product Information for PDTA, CAS 1939-36-2.
- Sigma-Aldrich. (2025, May 1). SAFETY DATA SHEET for Ethylenediaminetetraacetic acid.
- National Institutes of Health (NIH). PubChem Compound Summary for CID 80296, Propanediaminetetraacetic acid.
- Sigma-Aldrich. (2021, October 8). SAFETY DATA SHEET for Ethylenediaminetetraacetic acid.
- Human Metabolome Database. (2021, September 10). Metabocard for Propylenediamine tetra-acetic acid (HMDB0246676).
- Myron L® Company. (2022, July 8). SAFETY DATA SHEET for EDTA.
- Fisher Scientific. (2023, October 16). SAFETY DATA SHEET for Ethylenediamine Tetraacetic Acid.
- Key Precautions Not to Overlook During Chelation Therapy. (n.d.).
- U.S. Environmental Protection Agency (EPA). Safer Choice Program Criteria for Chelating and Sequestering Agents.
- Rationale for the Successful Management of EDTA Chelation Therapy in Human Burden by Toxic Metals. (n.d.). PubMed Central (PMC).
- Environmental fate of EDTA and DTPA. (n.d.). PubMed.
- Chelation Therapy Dangers. (n.d.). Sustainability Directory.
- Development Impacts Assessment (DIA) Toolkit. (n.d.).
- The Impact of Downgrading Protected Areas (PAD) on Biodiversity. (n.d.). arXiv.
- The impact of downgrading protected areas (PAD) on biodiversity. (2025, January 9).
- Transport Emissions Evaluation Models for Projects (TEEMP). (n.d.).

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. CAS 1939-36-2: PDTA | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]
- 2. Human Metabolome Database: Showing metabocard for Propylenediamine tetra-acetic acid (HMDB0246676) [[hmdb.ca](http://hmdb.ca)]
- 3. [spectrumchemical.com](http://spectrumchemical.com) [[spectrumchemical.com](http://spectrumchemical.com)]
- 4. [tcichemicals.com](http://tcichemicals.com) [[tcichemicals.com](http://tcichemicals.com)]
- 5. Propanediaminetetraacetic acid | C11H18N2O8 | CID 80296 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 6. [chemscene.com](http://chemscene.com) [[chemscene.com](http://chemscene.com)]
- 7. [sigmaaldrich.com](http://sigmaaldrich.com) [[sigmaaldrich.com](http://sigmaaldrich.com)]
- 8. [edvotek.com](http://edvotek.com) [[edvotek.com](http://edvotek.com)]
- 9. [actylislab.com](http://actylislab.com) [[actylislab.com](http://actylislab.com)]
- 10. [myronl.com](http://myronl.com) [[myronl.com](http://myronl.com)]
- 11. Environmental fate of EDTA and DTPA - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [(s)-(+)-PDTA safety data sheet]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1310825#s-pdta-safety-data-sheet>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)